

An In-depth Technical Guide to Methyl 2-acetoxypropanoate and Its Synonyms

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Compound of Interest

Compound Name: Methyl 2-acetoxypropanoate

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For professionals in research, science, and drug development, a precise understanding of chemical compounds is paramount. This guide provides a comprehensive overview of **Methyl 2-acetoxypropanoate**, including its various synonyms found in scientific literature, key quantitative data, and detailed experimental protocols.

Synonyms and Identification

Methyl 2-acetoxypropanoate is known by several names in scientific and commercial contexts. Accurate identification is crucial for literature searches and procurement. The primary identifier for this compound is its CAS (Chemical Abstracts Service) number.

Synonym	CAS Number
Methyl 2-acetoxypropanoate	6284-75-9
Methyl 2-acetyloxypropanoate	6284-75-9
Methyl 2-acetoxypropionate	6284-75-9
Propanoic acid, 2-(acetyloxy)-, methyl ester	6284-75-9
Methyl (R)-2-acetoxypropanoate	6284-75-9

Quantitative Data

A summary of the key physical and chemical properties of **Methyl 2-acetoxypropanoate** is presented below. These values are essential for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₄	PubChem[1]
Molecular Weight	146.14 g/mol	PubChem[1]
Boiling Point	172.4°C at 760 mmHg	Guidechem[2]
Density	1.083 g/cm ³	Guidechem[2]
Refractive Index	1.408	Guidechem[2]
Water Solubility	81.2 g/L at 25°C (estimate)	ChemicalBook[3]
LogP	0.11100	Guidechem[2]

Experimental Protocols

Detailed methodologies for the synthesis and a common reaction of **Methyl 2-acetoxypropanoate** are provided below.

Protocol 1: Synthesis of Methyl 2-acetoxypropanoate via Acetylation of Methyl Lactate

This protocol describes the synthesis of **Methyl 2-acetoxypropanoate** by the reaction of methyl lactate with acetic anhydride.

Materials:

- Methyl lactate
- Acetic anhydride
- Pyridine (catalyst)
- Diethyl ether (solvent)

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine methyl lactate (1 equivalent) and pyridine (1.2 equivalents).
- Cool the mixture in an ice bath and slowly add acetic anhydride (1.2 equivalents) dropwise with stirring.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-16 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, dilute the mixture with diethyl ether.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize excess acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **Methyl 2-acetoxypropanoate**.
- Purify the crude product by fractional distillation under reduced pressure.

Protocol 2: Conversion of Methyl 2-acetoxypropanoate to Methyl Acrylate

This protocol is adapted from patent literature and describes the thermal conversion of **Methyl 2-acetoxypropanoate**.

Materials:

- **Methyl 2-acetoxypropanoate** (MAPA)
- Inert gas (e.g., Nitrogen)
- Tube furnace reactor
- Gas flow controllers
- Condensation trap
- Gas chromatograph (GC) for analysis

Procedure:

- Set up a tube furnace reactor packed with an inert material (e.g., quartz chips).
- Establish a continuous flow of an inert gas (e.g., Nitrogen at 80 mL/min) through the reactor.
- Heat the furnace to the desired reaction temperature (e.g., 560 °C).
- Introduce a liquid feed of **Methyl 2-acetoxypropanoate** into a vaporizer to create a gaseous mixture with the inert gas.
- Pass the gaseous mixture through the heated tube reactor.
- The product stream exiting the reactor is cooled in a condensation trap to collect the liquid products.
- Analyze the collected liquid product by gas chromatography (GC) to determine the molar yield and selectivity of methyl acrylate.

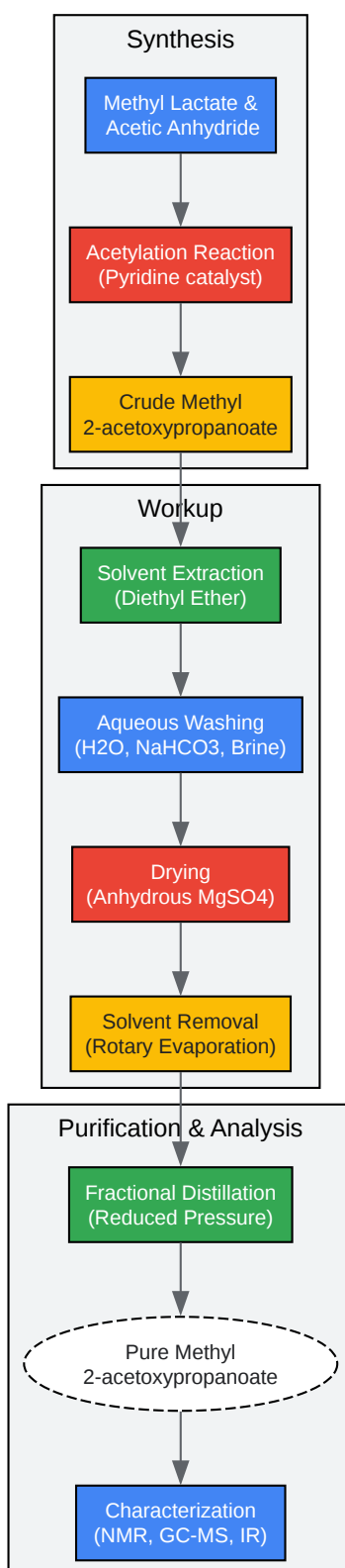
Visualizations

Signaling Pathways

Currently, there is no specific signaling pathway in which **Methyl 2-acetoxypropanoate** has been identified as a key signaling molecule in the available scientific literature. Therefore, a diagram for a signaling pathway cannot be provided.

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **Methyl 2-acetoxypropanoate**.



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Caption: General workflow for the synthesis and purification of **Methyl 2-acetoxypropanoate**.

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References

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